

BAY-386 solution preparation and storage for experiments

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Compound of Interest

Compound Name: BAY-386

Cat. No.: B14758683

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Application Notes and Protocols for BAY-386

For Researchers, Scientists, and Drug Development Professionals

Introduction

BAY-386 is a potent, specific, and reversible antagonist of the Protease-Activated Receptor 1 (PAR-1). With a half-maximal inhibitory concentration (IC₅₀) of 10 nM in Human Embryonic Kidney (HEK) cells, **BAY-386** serves as a valuable tool for investigating the physiological and pathological roles of PAR-1 signaling.^[1] Its ability to inhibit platelet aggregation with an IC₅₀ of 0.14 μM underscores its potential in thrombosis and inflammation research.^[1] These application notes provide detailed protocols for the preparation and storage of **BAY-386** solutions to ensure consistent and reliable experimental outcomes.

Physicochemical and Biological Properties

A clear understanding of the fundamental properties of **BAY-386** is essential for its effective use in experimental settings.

Property	Value	Reference
CAS Number	1256941-06-6	[1]
Molecular Formula	C22H25F3N4O5S	[1]
Molecular Weight	514.52 g/mol	[1]
Biological Target	Protease-Activated Receptor 1 (PAR-1)	[1]
IC50 (PAR-1)	10 nM (in HEK cells)	[1]
IC50 (Platelet Aggregation)	0.14 μ M	[1]

Solution Preparation and Storage

Proper preparation and storage of **BAY-386** solutions are critical for maintaining its stability and activity.

Solubility

BAY-386 is readily soluble in dimethyl sulfoxide (DMSO) at a concentration of 10 mM.[1] For most in vitro experiments, a stock solution in DMSO is recommended.

Storage Conditions

To prevent degradation, adhere to the following storage guidelines:

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months
	4°C	
In Solvent (e.g., DMSO)	-80°C	6 Months
	-20°C	

It is advisable to prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BAY-386** in DMSO, a common starting point for most experimental dilutions.

Materials:

- **BAY-386** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- **Equilibration:** Allow the vial of **BAY-386** solid powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **BAY-386** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.51452 mg of **BAY-386**.
- **Dissolution:** Add the appropriate volume of DMSO to the weighed **BAY-386** powder. Using the previous example, add 100 μ L of DMSO.
- **Vortexing:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into single-use, light-protected microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C or -20°C for up to 6 months.

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

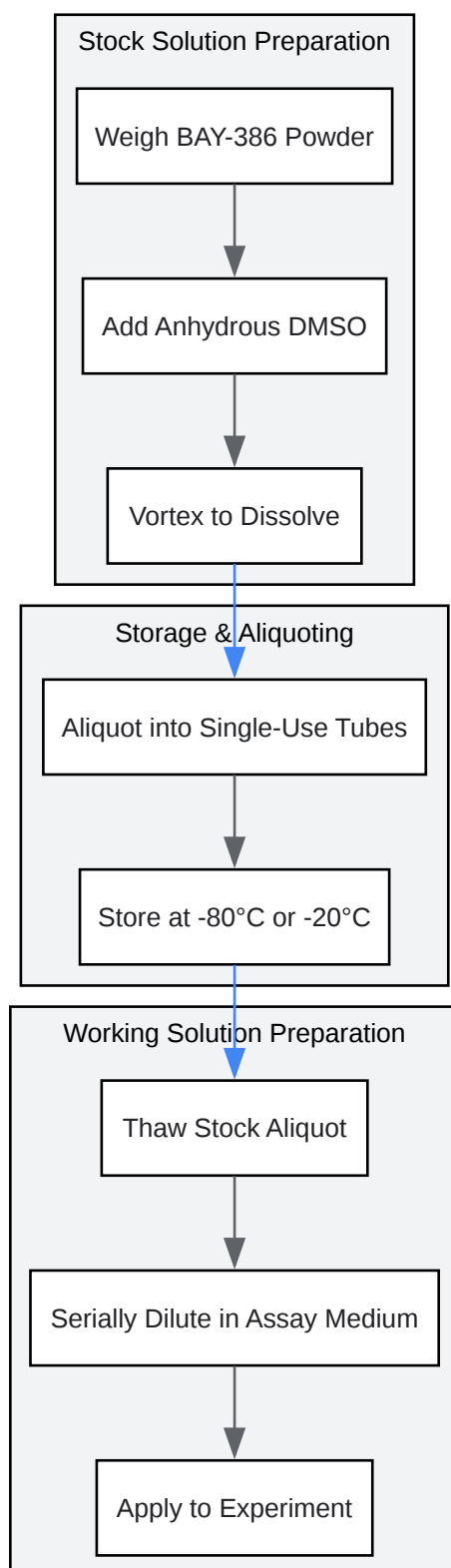
- 10 mM **BAY-386** stock solution in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile tubes for dilution

Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM **BAY-386** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired cell culture medium or assay buffer to achieve the final working concentrations.
 - Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. Ensure the vehicle control contains the same final concentration of DMSO as the experimental samples.
- Application: Add the prepared working solutions to the experimental setup (e.g., cell culture plates) as required by the specific assay protocol.

Visualized Workflows and Pathways

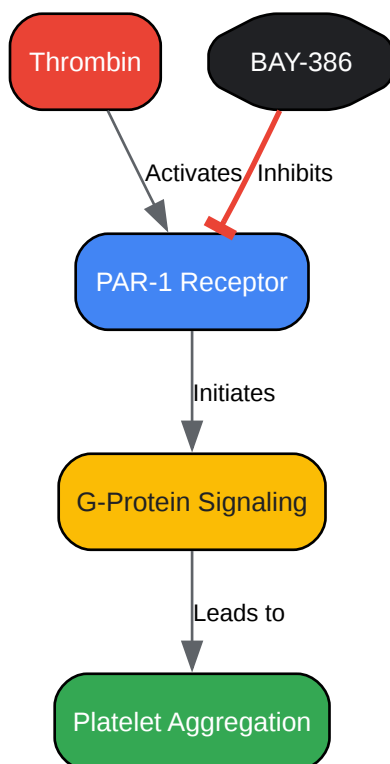
Experimental Workflow for **BAY-386** Solution Preparation



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Workflow for preparing **BAY-386** solutions.

Simplified PAR-1 Signaling Pathway



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Inhibition of PAR-1 signaling by **BAY-386**.

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References

- 1. BAY-386 [CAS:1256941-06-6 Probechem Biochemicals [probechem.com]]
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